

20 α -Hydroxy Cholesterol-d7 certificate of analysis

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Compound of Interest

Compound Name: 20 α -Hydroxy Cholesterol-d7

Cat. No.: B1150911

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An In-depth Technical Guide to the Certificate of Analysis for **20 α -Hydroxy Cholesterol-d7**

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of the critical quality attributes presented in a Certificate of Analysis (CoA) for **20 α -Hydroxy Cholesterol-d7**. It is designed for researchers, scientists, and drug development professionals who rely on the accuracy and reliability of isotopically labeled standards for their work. Understanding the nuances of a CoA is paramount for ensuring the integrity of experimental data, particularly in quantitative mass spectrometry-based assays.

Introduction to 20 α -Hydroxy Cholesterol-d7: A Crucial Tool in Sterol Research

20 α -Hydroxy Cholesterol is a naturally occurring oxysterol, a human metabolite of cholesterol. [1][2] It plays a significant role in various biological processes, including steroidogenesis and as an allosteric activator of the Hedgehog signaling pathway, which is implicated in developmental biology and cancer research.[2][3]

20 α -Hydroxy Cholesterol-d7 is a deuterated analog of 20 α -Hydroxy Cholesterol.[4] The incorporation of seven deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry (MS) applications.[4][5] In quantitative analyses, such as those employing Liquid Chromatography-Mass Spectrometry (LC-MS), deuterated standards are essential for correcting for analyte loss during sample preparation and for variations in instrument response, thereby ensuring high accuracy and precision.[6][7][8]

Deconstructing the Certificate of Analysis: A Guarantee of Quality

A Certificate of Analysis is a formal document that confirms that a product meets its predetermined specifications. For a high-purity standard like **20 α -Hydroxy Cholesterol-d7**, the CoA is a critical document that validates its suitability for rigorous scientific applications. Below is a representative CoA, followed by a detailed explanation of each parameter.

Representative Certificate of Analysis: 20 α -Hydroxy Cholesterol-d7

Test	Specification	Result	Method
Identity	Conforms to structure	Conforms	¹ H NMR, Mass Spectrometry
Appearance	White to off-white solid	White solid	Visual Inspection
Chemical Purity (by HPLC)	≥98%	99.5%	HPLC-UV/ELSD
Isotopic Purity	≥98%	99.2%	Mass Spectrometry
Mass Spectrum	Conforms to expected m/z	Conforms	ESI-MS
¹ H NMR Spectrum	Conforms to structure	Conforms	¹ H NMR (500 MHz, CDCl ₃)
Solubility	Soluble in DMSO and Ethanol	Conforms	Visual Inspection
Storage Conditions	-20°C	-	-

Core Analytical Methodologies: The Science Behind the Specifications

Identity Confirmation: ¹H NMR and Mass Spectrometry

Expertise & Experience: The identity of a molecule is its most fundamental attribute. For **20 α -Hydroxy Cholesterol-d7**, a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) provides unambiguous structural confirmation.

- ¹H NMR Spectroscopy:** This technique provides detailed information about the chemical environment of hydrogen atoms in a molecule. While the deuterium labeling will result in the absence of certain signals compared to the unlabeled compound, the remaining protons will have characteristic chemical shifts and coupling patterns that confirm the core cholesterol backbone.^[9] Unique resonances for cholesterol derivatives are typically observed, which can be assigned to confirm the structure.^[9]

- Mass Spectrometry: MS determines the mass-to-charge ratio (m/z) of the molecule, providing a direct measure of its molecular weight. For **20 α -Hydroxy Cholesterol-d7**, the expected molecular weight is approximately 409.70 g/mol, which is higher than the non-deuterated form (402.65 g/mol) due to the seven deuterium atoms.[5]

Caption: Workflow for Identity Confirmation.

Purity Assessment: High-Performance Liquid Chromatography (HPLC)

Trustworthiness: Chemical purity is crucial as impurities can interfere with the analytical measurement of the target analyte. HPLC is a widely used technique for separating and quantifying impurities in a sample.[10]

- Principle: The sample is dissolved in a suitable solvent and injected into a column packed with a stationary phase. A liquid mobile phase is pumped through the column, and the components of the sample separate based on their differential interactions with the stationary and mobile phases. A detector (e.g., UV or Evaporative Light Scattering Detector - ELSD) measures the amount of each component as it elutes from the column. The purity is determined by the area percentage of the main peak relative to the total area of all peaks.
- Mobile Phase Preparation: Prepare an appropriate mobile phase, for example, a mixture of acetonitrile and water. The exact composition will depend on the column and specific method.
- Sample Preparation: Accurately weigh and dissolve a small amount of **20 α -Hydroxy Cholesterol-d7** in the mobile phase or a compatible solvent.
- Instrument Setup:
 - Column: C18 reverse-phase column.
 - Flow Rate: Typically 1.0 mL/min.
 - Injection Volume: 10 μ L.
 - Detector: UV at a low wavelength (e.g., 205 nm) or ELSD.

- Analysis: Inject the sample and record the chromatogram.
- Calculation: Calculate the area percentage of the **20 α -Hydroxy Cholesterol-d7** peak.

Caption: HPLC Purity Analysis Workflow.

Isotopic Purity and Enrichment: Mass Spectrometry

Authoritative Grounding: For a deuterated standard, confirming the isotopic purity and the degree of deuterium incorporation is critical.^[11] Mass spectrometry is the definitive technique for this analysis.^{[12][13]}

- Principle: By analyzing the isotopic distribution of the molecular ion cluster in the mass spectrum, the percentage of the deuterated species relative to any unlabeled or partially labeled species can be determined. High isotopic purity ensures that the contribution of the internal standard to the signal of the native analyte is negligible.^{[11][14]}
- Sample Preparation: Prepare a dilute solution of **20 α -Hydroxy Cholesterol-d7** in a suitable solvent for infusion or LC-MS analysis.
- MS Analysis: Acquire a high-resolution mass spectrum of the molecular ion region.
- Data Analysis: Determine the relative intensities of the peaks corresponding to the fully deuterated (d7), partially deuterated (d1-d6), and non-deuterated (d0) forms. The isotopic purity is the percentage of the d7 species.

Biological Significance and Application in Research

20 α -Hydroxy Cholesterol is not an inert molecule; it is a biologically active oxysterol.^[1] It has been shown to be an allosteric activator of the Smoothed (Smo) receptor in the Hedgehog signaling pathway.^{[3][15]} This pathway is crucial in embryonic development and has been implicated in various cancers.

The use of **20 α -Hydroxy Cholesterol-d7** as an internal standard allows for the accurate quantification of its endogenous counterpart in various biological matrices. This is vital for studies investigating the role of this oxysterol in both normal physiology and disease states.

```
graph TD
    subgraph "Sample Preparation"
        A["Biological Sample (e.g., Plasma)"] --> B["Spike with known amount of 20α-Hydroxy Cholesterol-d7"]
    end
    B --> C["Extraction and Cleanup"]
    subgraph "LC-MS Analysis"
        C --> D["Inject into LC-MS"]
        D --> E["Chromatographic Separation of Analyte and Standard"]
        E --> F["Mass Spectrometric Detection (MRM)"]
    end
    subgraph "Data Analysis"
        F --> G["Calculate Peak Area Ratio (Analyte/Standard)"]
        G --> H["Quantify Endogenous 20α-Hydroxy Cholesterol"]
    end
```

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Sources

- 1. [20alpha-Hydroxycholesterol | C27H46O2 | CID 121935 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [20S-Hydroxycholesterol - Wikipedia \[en.wikipedia.org\]](#)
- 3. [medchemexpress.com \[medchemexpress.com\]](#)
- 4. [medchemexpress.com \[medchemexpress.com\]](#)
- 5. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 6. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 7. [resolvemass.ca \[resolvemass.ca\]](#)
- 8. [wisdomlib.org \[wisdomlib.org\]](#)
- 9. [Nuclear Magnetic Resonance \(NMR\) Study for the Detection and Quantitation of Cholesterol in HSV529 Therapeutic Vaccine Candidate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 10. [Analytical methods for cholesterol quantification - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 11. [resolvemass.ca \[resolvemass.ca\]](#)
- 12. [The Production of Matchout-Deuterated Cholesterol and the Study of Bilayer-Cholesterol Interactions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 13. [researchgate.net \[researchgate.net\]](#)
- 14. [s3-eu-west-1.amazonaws.com \[s3-eu-west-1.amazonaws.com\]](#)
- 15. [caymanchem.com \[caymanchem.com\]](#)

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